

# Thenylchlor solubility in water and organic solvents

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## Compound Focus: Thenylchlor

CAS No.: 96491-05-3

Cat. No.: S570348

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## Solubility Data for Thenylchlor

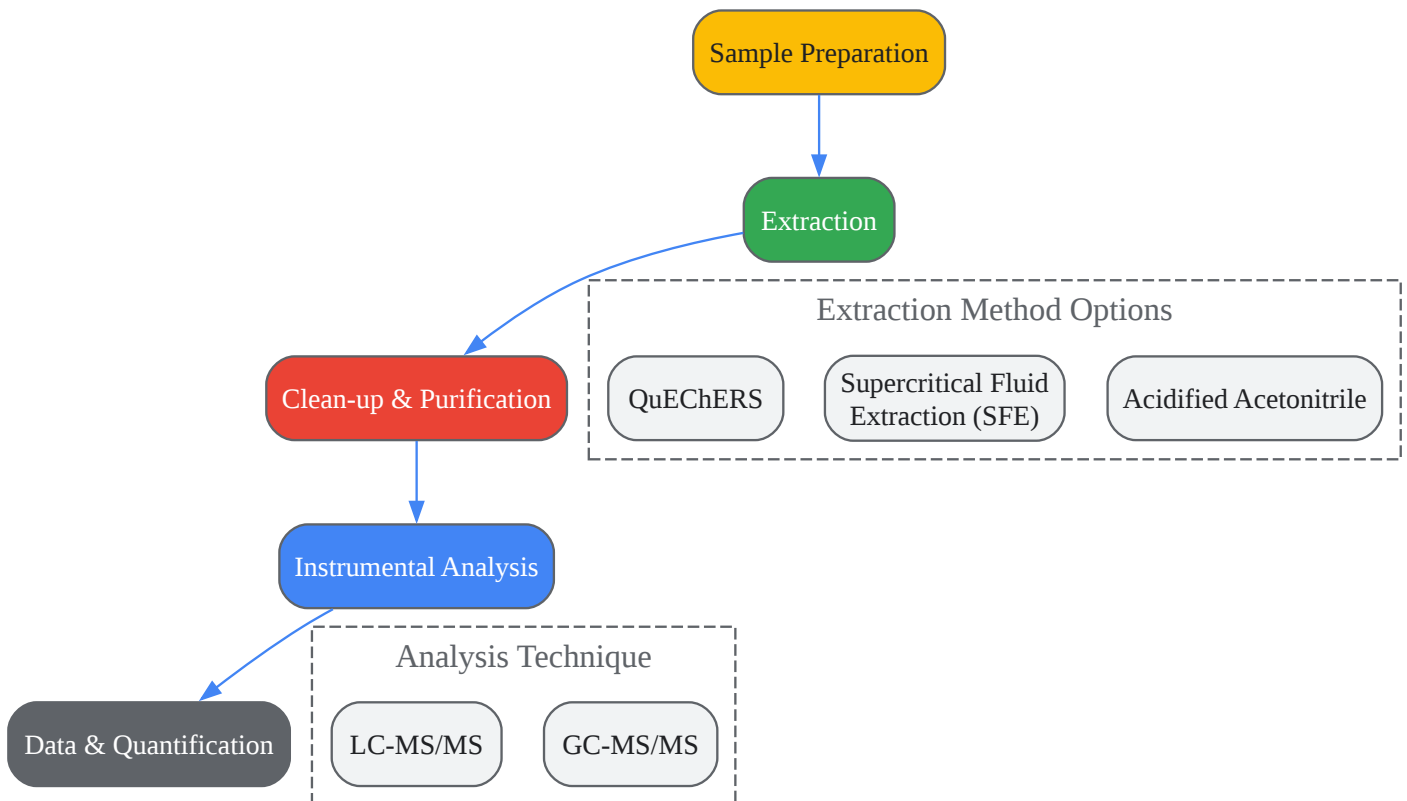
The table below summarizes the available quantitative data on **Thenylchlor**'s physicochemical properties.

Property	Value	Conditions / Notes
Water Solubility	11.0 mg L <sup>-1</sup>	At 20°C and pH 7; considered moderate [1].
Log P (Octanol-Water)	3.53	Indicates high lipophilicity [1].
Solubility in Acetonitrile	≥ 100 µg/mL	Confirmed by its formulation as a solution for analytical standards [2].

A key experimental study on pesticide extraction provides indirect, supportive data. Research on a supercritical fluid extraction method for pesticides in wheat flour reported a **recovery rate of 91.0% for Thenylchlor** [3]. This high recovery suggests that the chosen method (using supercritical CO<sub>2</sub> and acetonitrile for elution) is effective, implying favorable solubility properties under those specific conditions.

## Analytical Methods for Detection and Quantification

While direct solubility protocols were not found, advanced analytical methods for detecting **Thenylchlor** in complex matrices can inform experimental design. The following workflow outlines a generalized multi-residue analysis approach applicable to various samples.



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*Generalized analytical workflow for pesticide residue analysis.*

- **Sample Preparation:** For solid samples like plants or food, **pulverization** is a critical first step. One method uses a ball mill with 3-mm diameter beads at 30 Hz for a total of 20 minutes to create a fine, homogeneous powder [4].
- **Extraction:**
  - **QuEChERS Method:** A common approach uses **acetonitrile** as the extraction solvent. A scaled-down version for liquid samples uses 400  $\mu\text{L}$  of acetonitrile per 100  $\mu\text{L}$  of sample with partitioning salts like magnesium sulfate ( $\text{MgSO}_4$ ) and sodium chloride ( $\text{NaCl}$ ) [5].
  - **Alternative Solvents:** For hair analysis, **0.1% formic acid in acetonitrile** has been used effectively for a wide range of pesticides [4].

- **Advanced Technique: Supercritical Fluid Extraction (SFE)** using CO<sub>2</sub> can also be employed, with extracted analytes trapped and then eluted with acetonitrile [3].
- **Clean-up:** A common purification step uses **dispersive Solid-Phase Extraction (d-SPE)** with **Primary Secondary Amine (PSA)** sorbent to remove interfering compounds like fatty acids and organic acids from the extract [4].
- **Analysis:** Detection and quantification are typically performed with **LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry)** or **GC-MS/MS (Gas Chromatography-Tandem Mass Spectrometry)**, which offer high sensitivity and selectivity for multiresidue analysis [4] [5] [3].

## Suggestions for Further Research

The available data is a starting point, but a complete whitepaper requires more comprehensive information.

To fill these gaps, you could:

- **Consult Specialized Databases:** Search for **Thenylchlor** in dedicated chemical databases like SciFinder or Reaxys, which often contain more detailed physicochemical data from primary literature.
- **Review Manufacturer Data:** Technical data sheets from manufacturers of **Thenylchlor** or its analytical standards may contain unpublished solubility information.
- **Experimental Determination:** If no data is found, consider determining the solubility profile experimentally using validated methods like the shake-flask technique, followed by analysis with HPLC or LC-MS.

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## References

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3. Supercritical Fluid Extraction of Residual Pesticides in Wheat ... [jascoinc.com]
4. Method for the simultaneous analysis of 300 pesticide ... [sciencedirect.com]
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**Address:** Ontario, CA 91761, United States

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